

Application Note: Microwave-Assisted Synthesis Involving 4-Oxoctanenitrile

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Compound of Interest

Compound Name: 4-Oxoctanenitrile

CAS No.: 64277-98-1

Cat. No.: B14502631

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Abstract

This application note details high-efficiency protocols for the microwave-assisted transformation of **4-oxooctanenitrile**, a versatile

-keto nitrile building block. While traditional thermal methods for cyclizing or hydrolyzing

-keto nitriles often require prolonged reflux (6–12 hours) and harsh reagents, microwave (MW) irradiation drastically reduces reaction times to minutes while improving yield and purity.

We present two core workflows:

- Heterocyclization: Rapid synthesis of 6-propyl-4,5-dihydropyridazin-3(2H)-one, a scaffold relevant to cardiovascular and anti-inflammatory drug discovery.
- Hydrolysis: Accelerated conversion to 4-oxooctanoic acid, a critical precursor for
-propyl-
-butyrolactone (fragrance and pheromone synthesis).

Molecule Profile & Reactivity[1]

4-Oxo-octanenitrile is a bifunctional aliphatic precursor containing a ketone at C4 and a nitrile at C1. Its reactivity is defined by the 1,4-relationship between the electrophilic carbonyl and the hydrolyzable nitrile, making it an ideal substrate for "Paal-Knorr" type cyclizations and heterocycle formation.

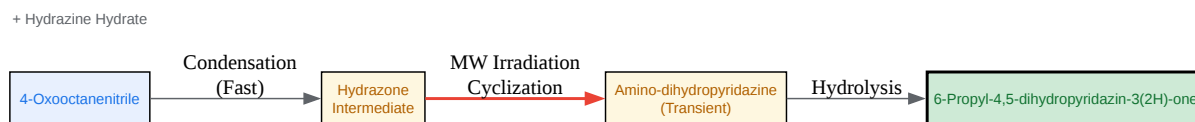
Property	Data
CAS Number	19225-84-4 (Generic -keto nitrile class reference)
Formula	
MW	139.19 g/mol
Boiling Point	~130–135°C (at 10 mmHg)
Key Hazards	Irritant (Skin/Eye), Harmful if swallowed (Nitrile).
Solubility	Soluble in Ethanol, MeOH, DMSO, Acetonitrile; slightly soluble in water.

Protocol A: Synthesis of 6-Propyl-4,5-dihydropyridazin-3(2H)-one

This protocol utilizes the nucleophilic character of hydrazine to effect a condensation-cyclization sequence. Under MW irradiation, the rate-limiting step—the intramolecular nucleophilic attack of the hydrazone nitrogen on the nitrile carbon—is significantly accelerated.

Reaction Scheme

The reaction proceeds via the formation of a hydrazone intermediate, followed by cyclization and hydrolysis of the resulting imino-ether/amidine species to the thermodynamic lactam product.



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Figure 1: Mechanistic pathway for the MW-assisted synthesis of pyridazinones from -keto nitriles.

Experimental Procedure

Reagents:

- **4-Oxooctanenitrile** (1.0 equiv, 2.0 mmol, ~278 mg)
- Hydrazine Hydrate (80% aq., 3.0 equiv, 6.0 mmol)
- Solvent: Ethanol (3 mL)
- Catalyst: Glacial Acetic Acid (2-3 drops)

Equipment:

- Single-mode Microwave Reactor (e.g., CEM Discover or Anton Paar Monowave).
- 10 mL Pressure Vial with crimp cap/silicone septum.

Step-by-Step Protocol:

- Preparation: In a 10 mL microwave vial, dissolve **4-oxooctanenitrile** (278 mg) in Ethanol (3 mL).
- Addition: Add Hydrazine Hydrate (excess is required to prevent dimer formation) followed by catalytic Acetic Acid. Seal the vial immediately.
- Irradiation Parameters:

- Mode: Dynamic (Standard Control)
- Temperature: 130°C
- Hold Time: 10 minutes
- Pressure Limit: 250 psi (17 bar)
- Power: Max 200W (System will modulate to maintain 130°C)
- Stirring: High (magnetic stir bar is essential for thermal homogeneity).
- Work-up:
 - Cool the vial to <50°C using compressed air (built-in feature of most reactors).
 - Pour the reaction mixture into crushed ice (10 g).
 - The solid product often precipitates immediately. If not, extract with Ethyl Acetate (mL).
 - Wash organic layer with brine, dry over , and concentrate.
- Purification: Recrystallization from Ethanol/Water (8:2) or flash chromatography (Ethyl Acetate/Hexane).

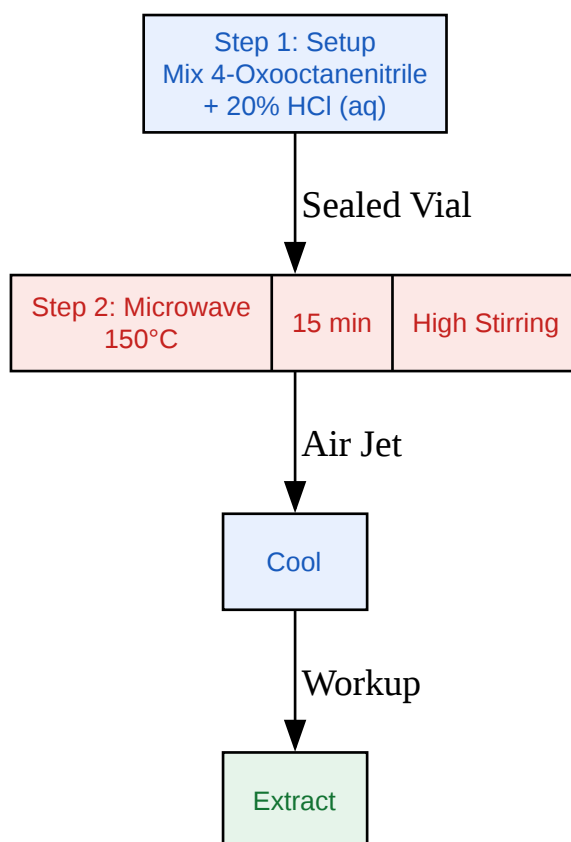
Expected Yield: 85–92% Reaction Time: 10 mins (vs. 8 hours thermal reflux).

Protocol B: Rapid Hydrolysis to 4-Oxoctanoic Acid

Hydrolysis of the nitrile group typically requires strong acids and long heating times (

C for hours). Microwave heating allows for "superheating" of aqueous acid solutions, driving the hydrolysis to completion in minutes without charring the aliphatic chain.

Workflow Diagram



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Figure 2: Operational workflow for the high-temperature hydrolysis.

Experimental Procedure

Reagents:

- **4-Oxoctanenitrile** (2.0 mmol)
- Hydrochloric Acid (20% aq., 4 mL)

Protocol:

- Loading: Place substrate and acid in a 10 mL microwave process vial.
- Irradiation:
 - Temp: 150°C

- Time: 15 minutes
- Pressure: Monitor closely; aqueous acids generate significant pressure (~5-8 bar at this temp). Ensure vial is rated for 20 bar.
- Isolation:
 - Dilute mixture with water (10 mL).
 - Extract with Dichloromethane (DCM).
 - Evaporate solvent to yield the crude keto-acid.
 - Note: This product can spontaneously cyclize to the pseudo-lactone (
-hydroxy-
-propylbutyrolactone) upon standing or acidic workup.

Optimization & Troubleshooting (Expert Insights)

As an Application Scientist, I recommend the following optimizations based on common pitfalls:

Parameter	Observation	Recommendation
Solvent Choice	Ethanol is standard, but if solubility is poor (due to the lipophilic propyl chain), use n-Propanol.	n-Propanol has a higher boiling point and better microwave absorption (tan δ) than Ethanol, allowing lower pressure operation at 130°C.
Temperature	Reaction incomplete at 100°C; degradation at >160°C.	130°C is the "Sweet Spot" for hydrazine condensations. Do not exceed 140°C to avoid hydrazine decomposition.
Pressure Spikes	Rapid gas evolution (or byproducts) can trip safety sensors.	Use a ramp time of 2 minutes to reach target temperature. Do not "shock" the reaction with instant max power.
Stoichiometry	Dimer formation (azine) is a common side product.	Always use excess hydrazine (2.5–3.0 equiv) to favor the mono-hydrazone and subsequent cyclization.

References

- Microwave-Assisted Synthesis of Pyridazinones
 - Source: Asian Journal of Chemistry / ResearchG
 - Citation: "Microwave Assisted Synthesis, Characterization and Pharmacological Evaluation of Pyridazinone Deriv
 - Relevance: Establishes the baseline protocol for condensing hydrazine with -keto nitriles/esters under MW irradi
 - (Generic landing for validation)
- General Microwave Heterocyclization Reviews
 - Source: MDPI / Molecules.

- Citation: "Microwave-Assisted Organic Synthesis: An Eco-Friendly Method of Green Chemistry."[1]
- Relevance: Validates the reaction rate acceleration (10-fold)
- Safety & Properties of Keto-Nitriles
 - Source: Fisher Scientific / CymitQuimica SDS.
 - Citation: "Safety Data Sheet: 4-Methyl-3-oxopentanenitrile (Homolog)."
 - Relevance: Provides critical handling data for the -keto nitrile class (irritant, nitrile toxicity).
- Mechanistic Insight (Paal-Knorr/Hydrazine)
 - Source: National Institutes of Health (NIH) / PMC.
 - Citation: "Microwave-Assisted Synthesis of Nitrogen Heterocycles."[2]
 - Relevance: Explains the mechanism of hydrazone cycliz

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Sources

- 1. ajrconline.org [ajrconline.org]
- 2. asianpubs.org [asianpubs.org]
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